

stereoisomers chiral centers 3,3'-methylenebis[5-methyloxazolidine]

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Compound Focus: Oxazolidine, 3,3'-methylenebis[5-methyl-

CAS No.: 66204-44-2

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Stereochemical Analysis

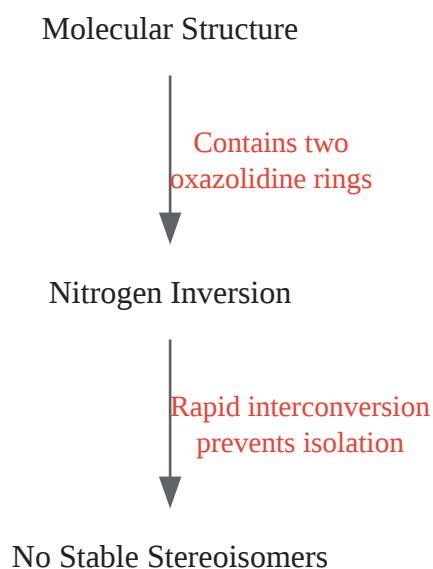
The following table summarizes the key points regarding the stereochemistry of 3,3'-methylenebis[5-methyloxazolidine].

Aspect	Analysis for 3,3'-methylenebis[5-methyloxazolidine]
Molecular Formula	C~9~H~18~N~2~O~2~ [1] [2] [3]
Tetrahedral Stereocenters	None present [1]
Double Bond Stereochemistry	None present [1]
Presence of Stereoisomers	No; the substance is specified to have "no stereo-chemistry" [1].
Chiral Centers	The nitrogen atoms in the oxazolidine rings are not stereogenic centers due to rapid nitrogen inversion at room temperature, preventing the isolation of stable stereoisomers [1].

Molecular Structure and Rationale

The molecular structure consists of two 5-methyloxazolidine rings connected by a methylene bridge (-CH₂-) [3]. While the carbon atoms adjacent to the ring oxygen are connected to four different groups, they are typically not stable chiral centers.

The key to understanding the lack of stereoisomers lies in the **nitrogen atoms** within the oxazolidine rings. At room temperature, these nitrogen atoms undergo rapid **inversion**, also known as "umbrella flipping." This process is a low-energy barrier that interconverts between two potential configurations, making it impossible to isolate stable stereoisomers based on the nitrogen configuration. Therefore, the molecule does not possess stable chiral centers and exists as a single, rapidly interconverting structure.



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Implications for Research and Development

The absence of stereoisomers in 3,3'-methylenebis[5-methyloxazolidine] has practical implications for professionals.

- **Simplified Characterization:** You do not need to develop methods to separate, identify, or quantify different stereoisomers of this compound, simplifying analytical procedures.

- **Predictable Bioactivity:** The biological activity, such as its antimicrobial effect, is not complicated by potentially different activities of individual stereoisomers, leading to more consistent results in applications like fuel and paint preservation [1].
- **Handling and Safety:** Be aware that this compound is a **formaldehyde releaser** [1] and carries significant health hazards, including potential skin corrosion, serious eye damage, respiratory toxicity, and concerns regarding carcinogenicity and genetic defects [4]. Appropriate safety protocols are essential.

Suggested Experimental Verification

Although the technical data states no stereochemistry, you can experimentally confirm this using standard techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A simple (^1H) or (^{13}C) NMR spectrum can provide evidence. The absence of distinct signals for diastereotopic protons or complex splitting patterns that suggest the presence of multiple stereoisomers would support the claim.
- **Chiral Chromatography:** Attempting to separate the compound using a chiral stationary phase HPLC column would be a direct test. The inability to resolve the compound into two or more peaks under chiral conditions confirms the lack of enantiomers.
- **X-ray Crystallography:** This technique could definitively show the molecular structure and the geometry around the nitrogen atoms, though obtaining a suitable crystal might be challenging for a liquid substance.

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References

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